

N3-Methyl-5-methyluridine: A Technical Overview of a Synthetic Nucleoside Analog

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: N3-Methyl-5-methyluridine

Cat. No.: B3262989

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For the attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N3-Methyl-5-methyluridine**, a synthetic nucleoside analog. Due to the limited availability of specific experimental data in peer-reviewed literature, this document summarizes the known properties of **N3-Methyl-5-methyluridine** and presents inferred methodologies and potential mechanisms of action based on related compounds and general chemical principles.

Introduction

N3-Methyl-5-methyluridine, also known as 3,5-dimethyluridine, is a modified pyrimidine nucleoside. It is structurally related to the naturally occurring nucleoside uridine, with the addition of methyl groups at the N3 and C5 positions of the uracil base. While its biological roles and therapeutic potential are not extensively documented, it has been identified as a compound of interest in biomedical research, particularly in the context of antiviral drug discovery. One vendor has noted its potential application in hepatitis C research, suggesting it may act by suppressing viral replication through the inhibition of viral RNA synthesis. However, specific studies detailing this activity are not readily available in the public domain.

Chemical and Physical Properties

The fundamental properties of **N3-Methyl-5-methyluridine** are summarized below. This data is compiled from chemical supplier databases.

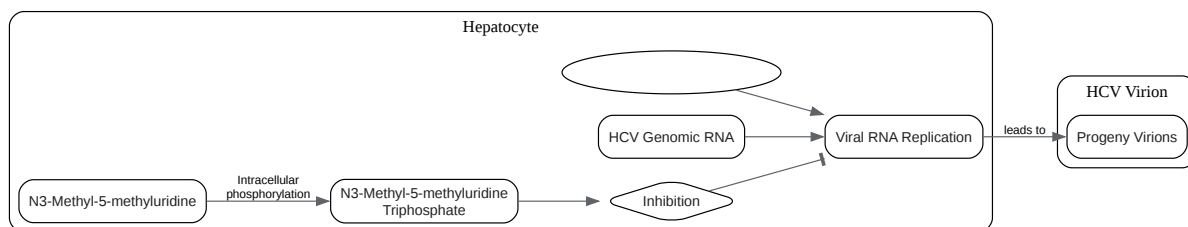
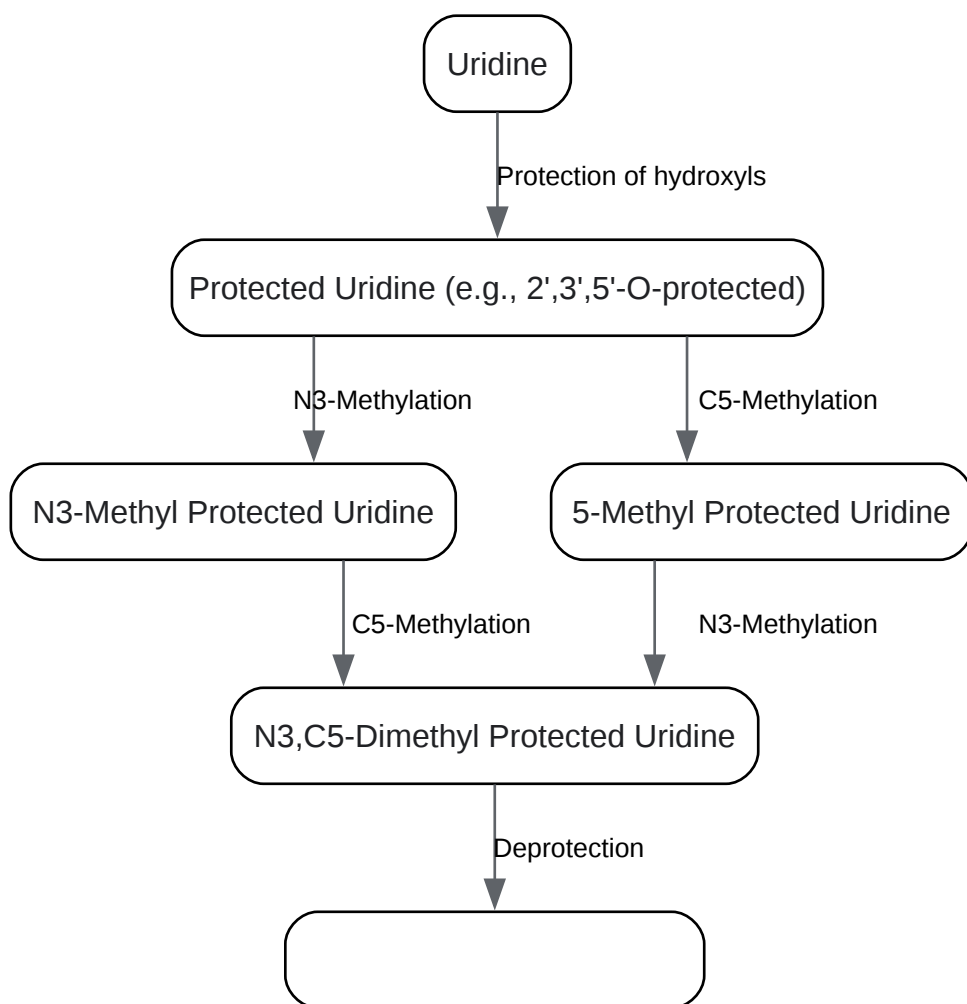
Property	Value
Molecular Formula	C ₁₁ H ₁₆ N ₂ O ₆
Molecular Weight	272.25 g/mol
CAS Number	3650-91-7
IUPAC Name	1-[(2R,3R,4S,5R)-3,4-dihydroxy-5-(hydroxymethyl)oxolan-2-yl]-3,5-dimethylpyrimidine-2,4(1H,3H)-dione
Synonyms	Uridine, 3,5-dimethyl-; 3,5-Dimethyluridine
Boiling Point	499.3±55.0 °C at 760 mmHg
Density	1.5±0.1 g/cm ³

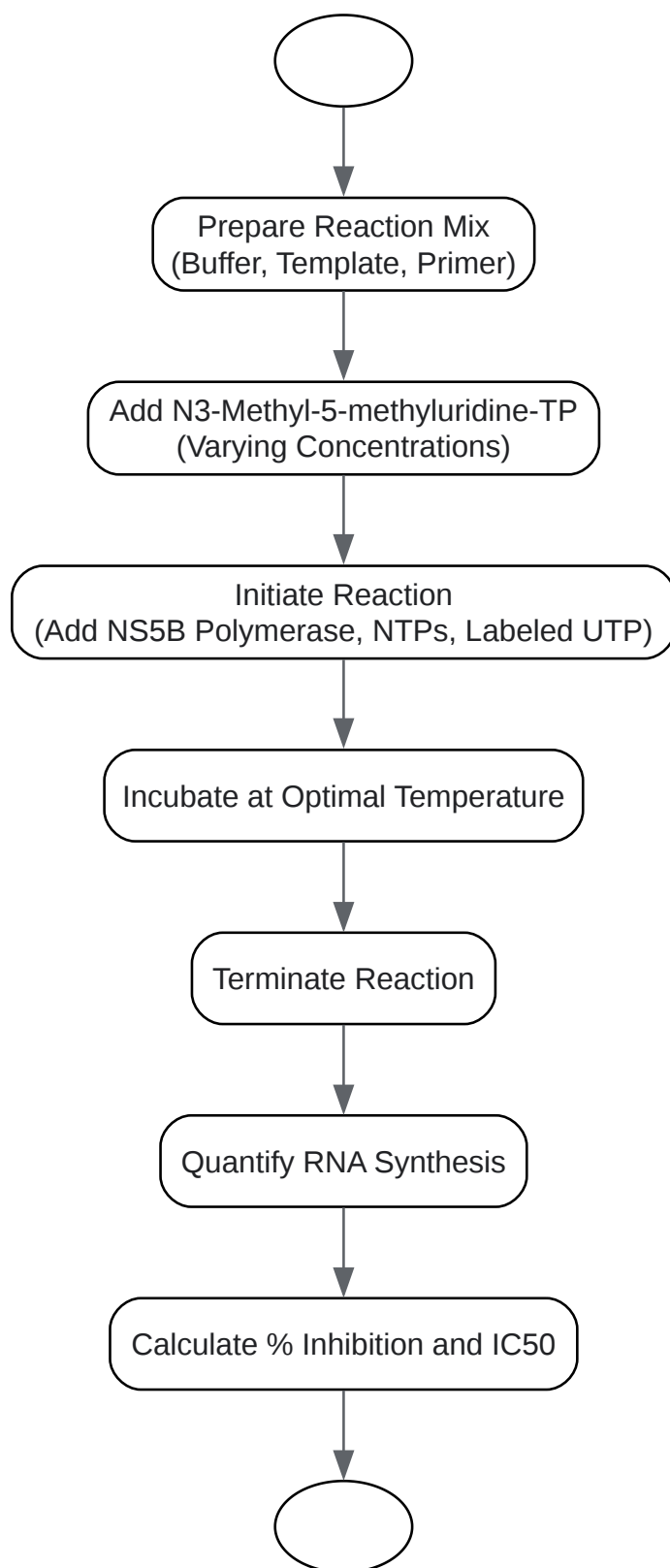
Synthesis of N3-Methyl-5-methyluridine

A specific, detailed experimental protocol for the synthesis of **N3-Methyl-5-methyluridine** is not readily available in the scientific literature. However, a plausible synthetic route can be inferred from established methods for the alkylation of uridine and its derivatives. The synthesis would likely involve a two-step methylation process starting from uridine or 5-methyluridine.

Inferred Synthetic Pathway

The logical approach would be the sequential methylation of the N3 and C5 positions of the uridine scaffold. The order of these steps could be interchangeable, and protecting groups for the ribose hydroxyls would likely be necessary to ensure regioselectivity.





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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com